

Personal protective equipment for handling 3-(3,5-dichlorophenyl)benzoic Acid

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Compound of Interest

Compound Name: 3-(3,5-dichlorophenyl)benzoic Acid

Cat. No.: B1334100

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Essential Safety and Handling Guide for 3-(3,5-dichlorophenyl)benzoic Acid

For Immediate Use by Laboratory Professionals

This document provides critical safety and logistical information for the handling and disposal of **3-(3,5-dichlorophenyl)benzoic acid**. The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals.

Personal Protective Equipment (PPE)

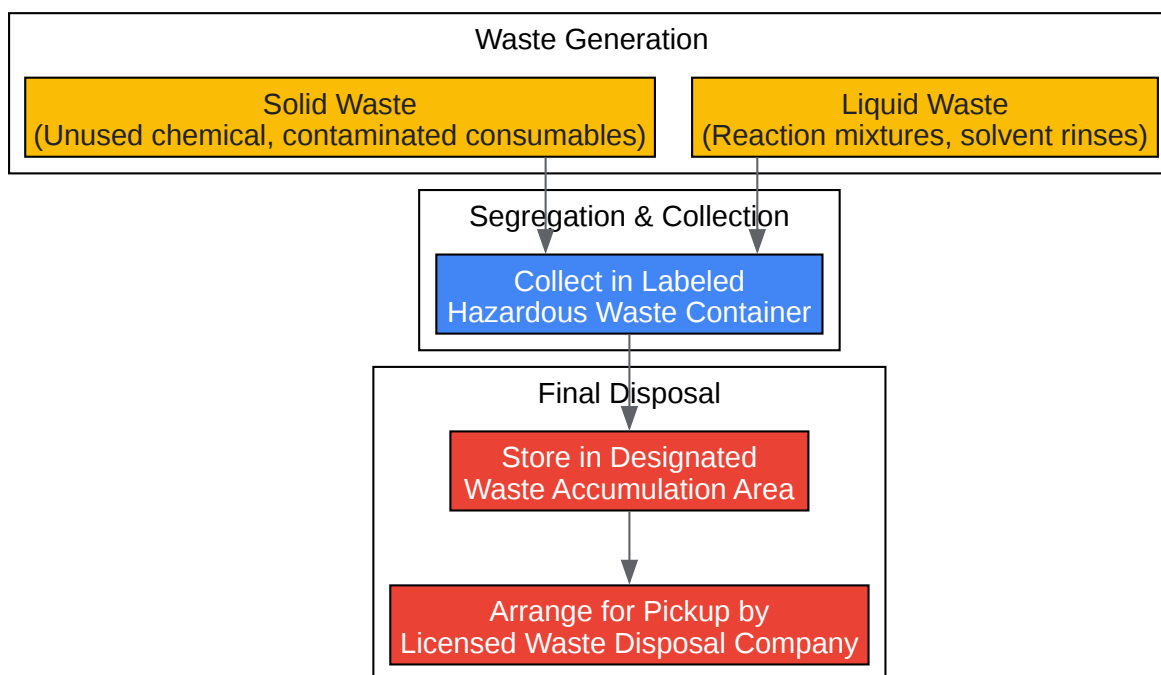
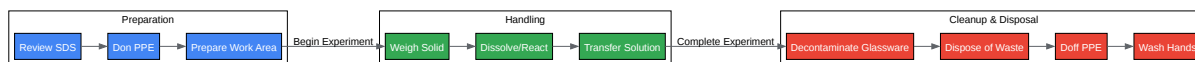
The selection of appropriate personal protective equipment is paramount to minimizing exposure and ensuring personal safety. The following table summarizes the required PPE for handling **3-(3,5-dichlorophenyl)benzoic acid**.

PPE Category	Item	Specification
Eye Protection	Safety Goggles	Chemical splash goggles compliant with ANSI Z87.1-1989 or European Standard EN166. [1] [2]
Face Shield	Required when there is a risk of explosion, significant splash hazard, or a highly exothermic reaction. [1]	
Hand Protection	Gloves	Disposable nitrile or neoprene gloves. Inspect prior to use and replace immediately upon contact with the chemical. [1]
Body Protection	Laboratory Coat	Nomex® or similar flame-resistant lab coat, fully buttoned. [1]
Clothing	Long pants and clothing made of cotton. Avoid polyester or acrylic fabrics. [1]	
Footwear	Closed-toe, closed-heel shoes that cover the entire foot. [1]	
Respiratory	Respirator	Required if engineering controls do not maintain airborne concentrations below permissible exposure limits. [1]

Operational Plan: Handling Procedures

Safe handling of **3-(3,5-dichlorophenyl)benzoic acid** requires adherence to a strict operational workflow to minimize the risk of exposure and accidents.

Experimental Workflow



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References

- 1. Chemical Safety: Personal Protective Equipment | Environment, Health & Safety [ehs.ucsf.edu]
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